

A Technical Guide to 3-Ethylhexanoic Acid for Research and Drug Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethylhexanoic acid**

Cat. No.: **B1594205**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and key technical data for **3-Ethylhexanoic acid** (CAS No. 41065-91-2). This document is intended to serve as a valuable resource for professionals in research, particularly in the fields of organic synthesis and drug development. While **3-Ethylhexanoic acid** is a commercially available compound, its isomer, 2-Ethylhexanoic acid, is more widely documented in scientific literature and industrial applications. This guide will primarily focus on **3-Ethylhexanoic acid**, with comparative and application data drawn from its more prevalent isomer where relevant.

Chemical and Physical Properties

3-Ethylhexanoic acid is a branched-chain carboxylic acid. A summary of its key chemical and physical properties is presented in Table 1. This data has been compiled from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value
Molecular Formula	C8H16O2 ^{[2][4][5]}
Molecular Weight	144.21 g/mol ^{[2][4][5]}
CAS Number	41065-91-2 ^{[2][4][5]}
Appearance	Colorless liquid
Boiling Point	234.6 °C at 760 mmHg ^{[2][3][5]}
Density	0.926 g/cm ³ ^{[2][3]}
Flash Point	116.6 °C ^{[2][3][5]}
Refractive Index	1.435 ^{[3][5]}
Vapor Pressure	0.0182 mmHg at 25°C ^[2]
LogP	2.28740 ^{[2][3]}
PSA	37.30000 ^{[2][3][5]}
Hydrogen Bond Donor Count	1 ^[2]
Hydrogen Bond Acceptor Count	2 ^[2]
Rotatable Bond Count	5 ^[2]

Commercial Availability and Suppliers

3-Ethylhexanoic acid is available from a variety of chemical suppliers, typically in research and development quantities. The product has achieved commercial mass production, indicating its availability for larger-scale needs as well.^[2] Below is a summary of some of the key suppliers and their offerings.

Supplier	Purity/Grade	Available Quantities
American Custom Chemicals Corporation	95.00%	5mg[2]
AK Scientific	Not specified	100mg, 250mg[2]
Sigma-Aldrich	Not specified	Various, inquire for details[6]
BOC Sciences	Qualified Product	Inquire for details[7]
LookChem	98% (from raw suppliers), 95.00% (from reagent suppliers)	Various, inquire for details[2]
ChemicalBook	Not specified	Various, inquire for details[8]
Guidechem	Not specified	Various, inquire for details[5]

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Purity and Impurities

Commercially available **3-Ethylhexanoic acid** is typically offered with purities ranging from 95% to 98%.^[2] For drug development and other sensitive applications, it is crucial to obtain a certificate of analysis (CoA) from the supplier to understand the impurity profile. Common impurities in carboxylic acids can include residual starting materials from synthesis, by-products, and water.

Applications in Research and Drug Development

While specific literature on the applications of **3-Ethylhexanoic acid** in drug development is not abundant, its isomer, 2-Ethylhexanoic acid, is widely utilized and provides insights into potential applications.

4.1. Role in Pharmaceutical Manufacturing:

2-Ethylhexanoic acid is a crucial intermediate in the synthesis of various Active Pharmaceutical Ingredients (APIs) and excipients.^[9] Its branched alkyl chain can influence the lipophilicity,

bioavailability, and metabolic stability of drug compounds.[\[9\]](#) One of its primary roles is as a precursor for creating metal salts, which can be used in drug delivery systems or as catalysts in biopharmaceutical manufacturing processes.[\[9\]](#)

4.2. Synthetic Applications:

Derivatives of 2-Ethylhexanoic acid have unique properties due to their lipophilicity and steric bulk, making them useful in various organic synthesis applications, including:[\[10\]](#)

- Amide formation[\[10\]](#)
- Allyl deprotection[\[10\]](#)
- Stereoselective reductive amination[\[10\]](#)

It has also been used as a dual solvent-catalyst in one-pot synthesis reactions.[\[10\]](#)

4.3. Metabolism and Pharmacokinetics:

Studies on the metabolism of 2-Ethylhexanoic acid in rats have shown that it is rapidly eliminated, predominantly in the urine.[\[11\]](#) The major urinary metabolites include the glucuronide of the parent compound and various oxidized forms.[\[11\]](#) In humans, the major catabolic pathway for 2-Ethylhexanoic acid is beta-oxidation, with the dominant urinary metabolite being 3-oxo-2-ethylhexanoic acid.[\[12\]](#)

Experimental Protocols

Detailed experimental protocols for the specific use of **3-Ethylhexanoic acid** in drug development are not readily available in the reviewed literature. However, a general protocol for the synthesis of a structurally related compound and a protocol for the synthesis of a metal salt of 2-Ethylhexanoic acid are provided as examples of relevant laboratory procedures.

5.1. Example Protocol: Synthesis of a Structurally Related Propanoic Acid Derivative

This protocol describes the synthesis of 3-(2-oxocyclohexyl)propanoic acid and can serve as a general workflow for reactions involving Michael additions to form carboxylic acid derivatives.[\[13\]](#)

- Enamine Formation: Cyclohexanone is reacted with a secondary amine (e.g., pyrrolidine) in the presence of an acid catalyst to form the corresponding enamine.
- Michael Addition: The enamine then undergoes a Michael addition with an acrylate ester (e.g., methyl acrylate).[13]
- Hydrolysis: The resulting ester is hydrolyzed to the carboxylic acid using an aqueous acid or base.[13]

5.2. Example Protocol: Synthesis of Rhodium (II) 2-Ethylhexanoate

This protocol is adapted from a patent for the synthesis of a rhodium (II) salt of 2-Ethylhexanoic acid and illustrates a method for preparing metal complexes of this class of compounds.[14]

- Salt Formation: 2-Ethylhexanoic acid is reacted with a sodium hydroxide solution to form sodium 2-ethylhexanoate.[14]
- Complexation: Rhodium trichloride is added to the solution, and the mixture is refluxed for 24 hours.[14]
- Isolation: After cooling, the pH is adjusted, and the product is isolated by filtration and dried under vacuum.[14]

Safety and Handling

3-Ethylhexanoic acid and its isomer 2-Ethylhexanoic acid are classified as hazardous substances. It is imperative to handle these chemicals with appropriate personal protective equipment (PPE) in a well-ventilated area.

Hazard Statements:[15][16]

- Harmful if swallowed.[15]
- Harmful in contact with skin.[15][16]
- Causes skin irritation.[16]
- Causes serious eye irritation.[16]

- Suspected of damaging the unborn child.[15][16]
- May damage fertility or the unborn child.[16]

Precautionary Statements:[15][16]

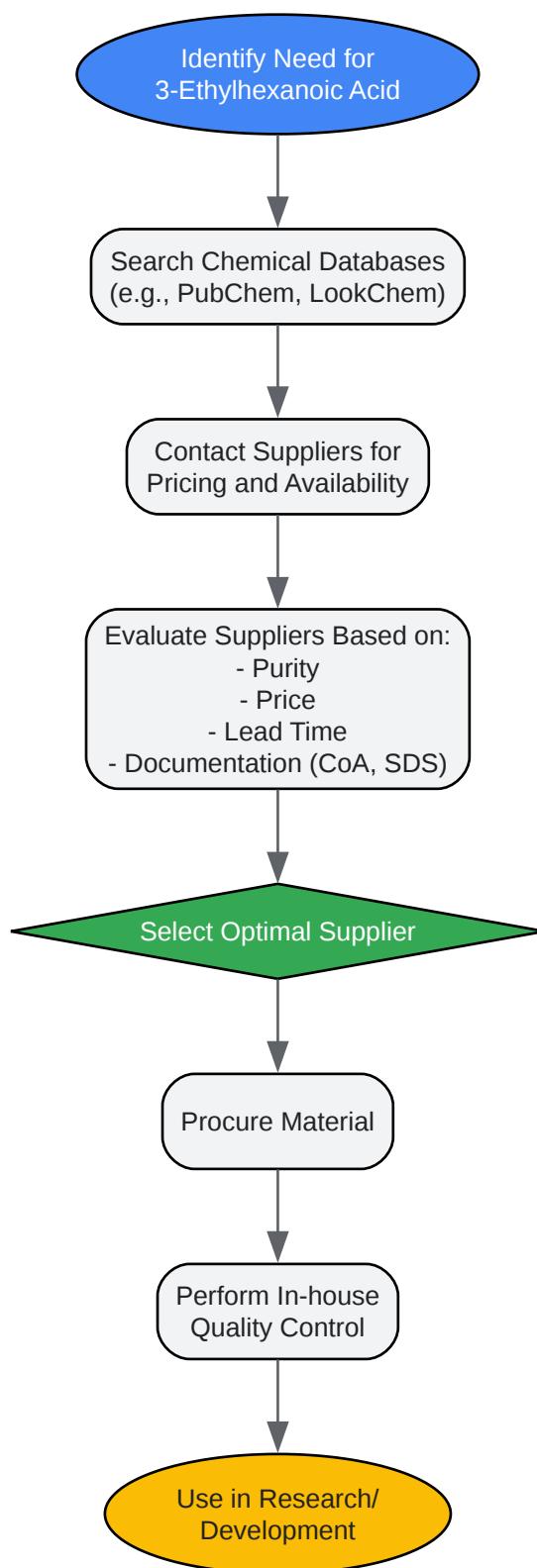
- Obtain special instructions before use.[16]
- Wear protective gloves, protective clothing, eye protection, and face protection.[15][16]
- IF exposed or concerned: Get medical advice/attention.[15][16]
- Store locked up.[15][16]
- Dispose of contents/container in accordance with local/regional/national/international regulations.[15]

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete and detailed safety information before handling this chemical.

Conclusion

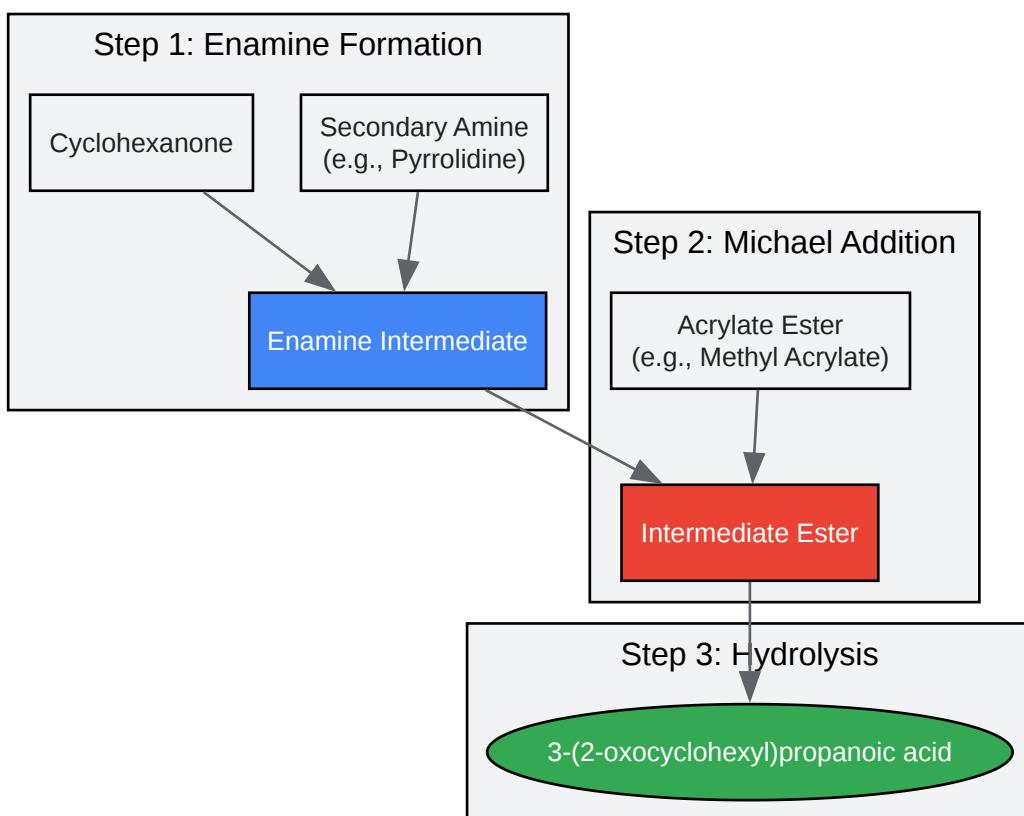
3-Ethylhexanoic acid is a commercially available branched-chain carboxylic acid with potential applications in organic synthesis and as a building block in drug development. While its direct applications are less documented than its isomer, 2-Ethylhexanoic acid, the properties and reactivity of the latter provide a strong indication of the potential utility of **3-Ethylhexanoic acid**. Researchers and drug development professionals should consider the purity and impurity profile of the commercially available material and adhere to strict safety protocols when handling this compound.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for sourcing **3-Ethylhexanoic acid**.



[Click to download full resolution via product page](#)

Caption: General synthesis pathway for a propanoic acid derivative.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-ethylhexanoic acid | CAS#:41065-91-2 | Chemsoc [chemsoc.com]
- 2. lookchem.com [lookchem.com]
- 3. Page loading... [guidechem.com]
- 4. 3-Ethylhexanoic acid | C8H16O2 | CID 38755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [wap.guidechem.com]

- 6. 3 ethylhexanoic acid | Sigma-Aldrich [sigmaaldrich.com]
- 7. bocsci.com [bocsci.com]
- 8. 3-ETHYLHEXANOIC ACID | 41065-91-2 [chemicalbook.com]
- 9. nbinno.com [nbinno.com]
- 10. researchgate.net [researchgate.net]
- 11. Metabolism of 2-ethylhexanoic acid administered orally or dermally to the female Fischer 344 rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Urinary 2-ethyl-3-oxohexanoic acid as major metabolite of orally administered 2-ethylhexanoic acid in human - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. benchchem.com [benchchem.com]
- 14. CN106831399B - Synthetic method of 2-ethylhexanoic acid rhodium (II) - Google Patents [patents.google.com]
- 15. dl.iranchembook.ir [dl.iranchembook.ir]
- 16. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [A Technical Guide to 3-Ethylhexanoic Acid for Research and Drug Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594205#commercial-availability-and-suppliers-of-3-ethylhexanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com